

Technical Guide: Mass Spectrometry of 1-(2-Chloro-6-methoxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Chloro-6-methoxyphenyl)ethanone

CAS No.: 881883-32-5

Cat. No.: B1490065

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Executive Summary

This technical guide provides a rigorous analysis of the mass spectrometric behavior of **1-(2-Chloro-6-methoxyphenyl)ethanone** (CAS 881883-32-5).^[1] As a sterically congested, di-ortho-substituted acetophenone, this molecule exhibits distinct fragmentation pathways driven by the "Ortho Effect," distinguishing it from its meta- and para-isomers.^[1] This document is designed for analytical chemists and drug development researchers requiring precise identification, quantification, and structural validation protocols.

Molecular Architecture & MS Relevance

The analyte, **1-(2-Chloro-6-methoxyphenyl)ethanone** (MW: 184.62 g/mol), presents a unique challenge in mass spectrometry due to the steric crowding around the carbonyl group.^[1]

Structural Constraints

- Core: Acetophenone.^{[1][2][3][4][5][6]}

- Substituents:
 - Position 2 (Ortho): Chlorine atom (Electron withdrawing, heavy isotope signature).[1]
 - Position 6 (Ortho): Methoxy group (Electron donating, potential for H-transfer/rearrangement).[1]
- Steric Inhibition: The acetyl group is forced out of planarity with the phenyl ring, reducing conjugation and altering ionization energies compared to non-hindered isomers.[1]

Table 1: Physicochemical Constants for MS Optimization

Parameter	Value	MS Implication
Monoisotopic Mass	184.0291 Da (Cl)	Target ion for SIM/SRM modes.[1]
Isotope Pattern	M (100%) : M+2 (32.5%)	Distinctive 3:1 Chlorine signature for confirmation.[1]
LogP	~2.3	Suitable for Reverse Phase LC (C18) or GC.[1]
pKa	N/A (Non-ionizable core)	Requires adduct formation (,) in ESI.[1]

Ionization Modalities & Fragmentation Mechanics[7] [8]

A. Electron Ionization (EI) – 70 eV

In GC-MS, the rigid structure facilitates high-energy fragmentation.[1] The spectrum is dominated by alpha-cleavage and ortho-driven rearrangements.[1]

- Molecular Ion (

): Observable at m/z 184.[1] The intensity is modulated by the stability of the aromatic ring but reduced by the lability of the acetyl group.[1]

- Base Peak (Alpha-Cleavage): The bond between the carbonyl carbon and the methyl group is weak.[1]
 - [1]
 - m/z 169: The resulting acylium ion is typically the base peak (100% relative abundance). [1]
- Secondary Fragmentation:
 - m/z 141: Loss of CO from the acylium ion (
).[1] This forms the substituted phenyl cation
.[1]

B. Electrospray Ionization (ESI) – Positive Mode

In LC-MS, the molecule lacks a basic nitrogen, making protonation dependent on the carbonyl oxygen.[1]

- Primary Adducts:
 - : m/z 185.03.
 - : m/z 207.02 (Common in unbuffered mobile phases).[1]
- Fragmentation (CID): Low collision energy usually yields the loss of the acetyl group or methanol (via ortho-effect).[1]

The "Ortho Effect": A Diagnostic Mechanism[1]

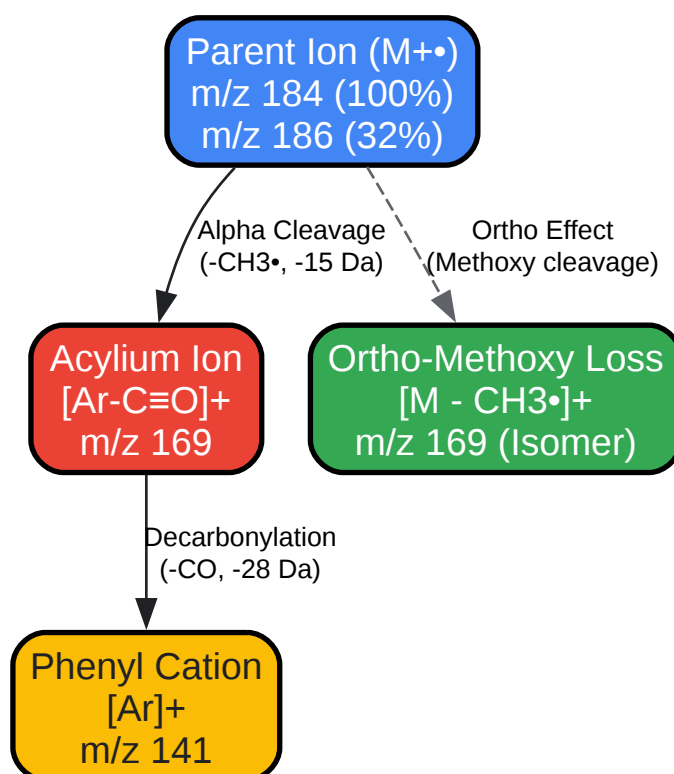
The defining feature of this molecule's mass spectrum is the Ortho Effect.[1] Unlike meta- or para-isomers, the proximity of the acetyl oxygen to the methoxy group and chlorine atom facilitates specific rearrangement pathways.[1]

Mechanism:

- Interaction: The carbonyl oxygen can abstract a hydrogen or interact electronically with the ortho-methoxy group.[1]
- Neutral Loss: This often leads to the elimination of formaldehyde () or methyl radicals directly from the methoxy group, which is energetically forbidden in other isomers.[1]

Visualization: Fragmentation Pathway

The following diagram illustrates the competitive fragmentation pathways, highlighting the critical alpha-cleavage and the subsequent degradation of the acylium ion.[1]



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Caption: Figure 1. Competitive fragmentation pathways for **1-(2-Chloro-6-methoxyphenyl)ethanone** under EI conditions.

Experimental Protocol

A. Sample Preparation (Standardized)

This protocol ensures minimal degradation and optimal ionization efficiency.^[1]

- Stock Solution: Dissolve 1.0 mg of analyte in 1.0 mL of LC-MS grade Methanol. (Conc: 1 mg/mL).^[1]
- Working Standard: Dilute Stock 1:1000 in 50:50 Methanol:Water + 0.1% Formic Acid. (Conc: 1 µg/mL or 1 ppm).^[1]
- Filtration: Pass through a 0.22 µm PTFE syringe filter to remove particulates.^[1]

B. Instrument Settings (LC-MS/MS)^[1]

- Source: ESI Positive.^[1]
- Capillary Voltage: 3.5 kV.^[1]
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation of the labile acetyl group).^[1]
- Desolvation Temp: 350°C.
- MRM Transitions (Quantitation):
 - Quantifier:

(Loss of

/Formation of Acylium).^[1]
 - Qualifier:

(Loss of Acetyl group).^[1]

Data Interpretation & Quality Control

To validate the identity of **1-(2-Chloro-6-methoxyphenyl)ethanone**, the analyst must verify three specific spectral fingerprints.

Validation Checklist

- The Chlorine Isotope Signature: The parent ion cluster must show the characteristic 3:1 intensity ratio between m/z 184 and m/z 186.^[1] Any deviation suggests interference or dehalogenation.^[1]
- The Acylium Base Peak: In EI, the peak at m/z 169 should be dominant.^[1] If m/z 141 is higher, the ionization energy may be too high (thermal degradation).^[1]
- Absence of McLafferty Rearrangement: Unlike alkyl ketones with gamma-hydrogens, this molecule cannot undergo a standard McLafferty rearrangement (m/z 58).^[1] The presence of such a peak indicates contamination with aliphatic ketones.^[1]

Troubleshooting Table

Observation	Root Cause	Corrective Action
Low $[M+H]^+$ Intensity	Poor protonation site availability. ^[1]	Add 5mM Ammonium Formate to mobile phase to encourage or stabilize protonation. ^[1]
Split Peaks	Column overloading or tautomerization.	Dilute sample 10x; Ensure pH < 4 to suppress enol formation.
M+2 Peak Missing	Detector saturation or wrong window.	Check detector gain; widen scan range to include +2 Da window. ^[1]

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